

# Application of YM-934 in Cardiovascular Research: Detailed Application Notes and Protocols

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## Compound of Interest

Compound Name: YM 934

Cat. No.: B154355

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## Introduction

YM-934 is a potent and selective opener of ATP-sensitive potassium (K-ATP) channels, demonstrating significant potential in cardiovascular research. Its primary mechanism of action involves the activation of these channels in cardiac myocytes and vascular smooth muscle, leading to cardioprotective and vasorelaxant effects. This document provides detailed application notes and experimental protocols for the use of YM-934 in cardiovascular research settings.

## Mechanism of Action

YM-934 is a benzoxazine derivative that activates K-ATP channels. In cardiac myocytes, this leads to a glibenclamide-sensitive potassium current, which hyperpolarizes the cell membrane and shortens the action potential duration. This action is thought to underlie its cardioprotective effects against ischemic injury. Notably, YM-934 has been shown to enhance K-ATP channel activity by decreasing the channel's sensitivity to intracellular ATP. Research also suggests that YM-934's cardioprotective effects are mediated through the opening of mitochondrial K-ATP (mitoK-ATP) channels, which helps in preserving mitochondrial function during ischemic events.

## Data Presentation

The following tables summarize the quantitative data available for YM-934 in cardiovascular studies.

Table 1: In Vitro Efficacy of YM-934

Parameter	Value	Cell/Tissue Type	Experimental Condition	Reference
EC50 (K <sup>+</sup> current)	~3 $\mu$ M	Guinea pig ventricular myocytes	Whole-cell patch clamp	
Effective Concentration	30 nM	Isolated perfused rat hearts	Ischemia-reperfusion model	

Table 2: In Vivo Experimental Parameters for YM-934

Animal Model	Dosage	Route of Administration	Key Findings	Reference
Anesthetized Dogs	0.1 $\mu$ g/kg/min	Intracoronary artery infusion	Cardioprotection in stunned myocardium without affecting hemodynamics	

## Signaling Pathway

The proposed signaling pathway for YM-934's cardioprotective effects involves the activation of mitochondrial K-ATP channels, leading to the preservation of mitochondrial function.

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